Developing Novel Assays with 4-Hydroxy-N-phenylbenzamide: A Technical Guide

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Compound of Interest

Compound Name:	*4-Hydroxy-N-phenylbenzamide*
CAS No.:	*14121-97-2*
Cat. No.:	*B2821895*

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Introduction: The Scaffold & Its Utility

4-Hydroxy-N-phenylbenzamide (often referred to as 4-Hydroxybenzanilide) is a privileged scaffold in medicinal chemistry, distinct from its ortho-isomer, Salicylanilide. While Salicylanilide is primarily known for uncoupling mitochondrial oxidative phosphorylation, the para-hydroxy isomer (**4-Hydroxy-N-phenylbenzamide**) serves as a critical pharmacophore in the development of Tyrosinase inhibitors, Antiviral agents (EV71), and Protein Kinase C (PKC) modulators.

This guide details the development of assays designed to interrogate the biological activity of this scaffold. Unlike standard off-the-shelf kits, these protocols are engineered for researchers synthesizing derivatives or investigating the specific mechanistic attributes of the benzamide core.

Chemical Profile & Handling[1][2][3][4]

- IUPAC Name: **4-Hydroxy-N-phenylbenzamide**
- CAS Registry Number: 5466-88-6 (Distinct from Salicylanilide, CAS 87-17-2)

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- Molecular Formula: $C_{13}H_{11}NO_2$
- Molecular Weight: 213.23 g/mol [1][2][3]
- Solubility: Poor in water; soluble in DMSO, Methanol, and Ethanol.
- pKa: ~8.5 (Phenolic hydroxyl), ~14 (Amide).
- UV Max: ~270 nm (Shift dependent on pH due to phenolate formation).

Application 1: Tyrosinase Inhibition Screening (Colorimetric)

Rationale: The 4-hydroxybenzamide moiety structurally mimics L-Tyrosine, the natural substrate of tyrosinase. Consequently, this scaffold acts as a competitive inhibitor of the enzyme, which is a key target for developing anti-melanogenesis agents and treating hyperpigmentation. This assay quantifies the inhibition of mushroom tyrosinase using L-DOPA as a substrate.

Experimental Design (DOT Visualization)

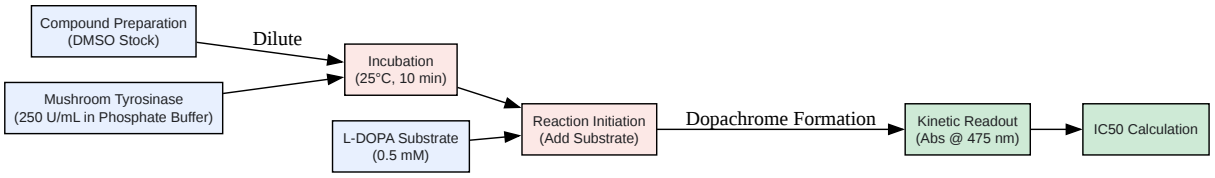

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Figure 1: Workflow for Tyrosinase Inhibition Assay. The formation of Dopachrome is monitored spectrophotometrically.

Detailed Protocol

Materials:

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- Mushroom Tyrosinase (EC 1.14.18.1)
- L-DOPA (L-3,4-dihydroxyphenylalanine)
- Phosphate Buffer (0.1 M, pH 6.8)
- Reference Standard: Kojic Acid or Arbutin
- 96-well microplate (Clear)

Step-by-Step Procedure:

- Buffer Preparation: Prepare 0.1 M sodium phosphate buffer (pH 6.8). Ensure pH is precise, as tyrosinase activity is pH-sensitive.
- Enzyme Solution: Dissolve Mushroom Tyrosinase in the buffer to a concentration of 250 U/mL. Keep on ice.
- Compound Preparation: Dissolve **4-Hydroxy-N-phenylbenzamide** in DMSO to make a 10 mM stock. Prepare serial dilutions (e.g., 100 µM to 0.1 µM) in the phosphate buffer. Note: Final DMSO concentration in the well must be <1% to avoid enzyme denaturation.
- Pre-Incubation:
  - Add 80 µL of Phosphate Buffer to each well.
  - Add 40 µL of Enzyme Solution.
  - Add 40 µL of Test Compound (various concentrations).
  - Incubate at 25°C for 10 minutes to allow inhibitor binding.
- Reaction Initiation: Add 40 µL of 0.5 mM L-DOPA solution to each well.
- Measurement: Immediately place in a plate reader. Measure Absorbance at 475 nm (absorption peak of Dopachrome) every 30 seconds for 15 minutes (Kinetic Mode).
- Data Analysis:

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- Calculate the initial velocity (

) from the linear portion of the curve.
- Calculate % Inhibition:
- Plot % Inhibition vs. Log[Concentration] to determine IC50.

Application 2: Metabolic Stability & Hydrolysis Assay

Rationale: The amide bond in **4-Hydroxy-N-phenylbenzamide** is susceptible to hydrolysis by esterases and amidases (e.g., carboxylesterases) in the liver. Furthermore, the phenolic ring is a target for Phase II conjugation (glucuronidation/sulfation). This assay validates the compound's stability and identifies its primary metabolites (Aniline and 4-Hydroxybenzoic acid).

Experimental Design (DOT Visualization)

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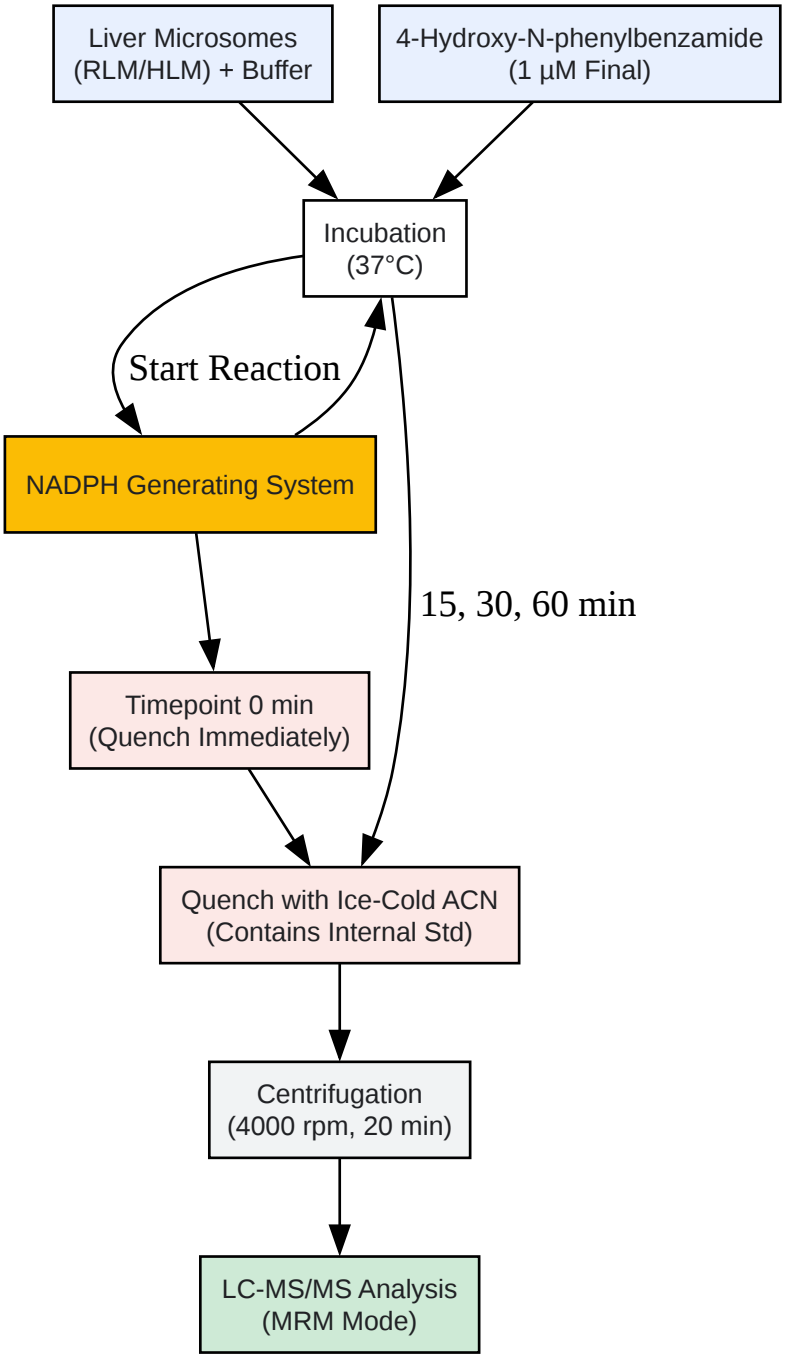

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Figure 2: Microsomal Stability Assay Workflow. Tracks the depletion of the parent compound and formation of hydrolytic metabolites.

Detailed Protocol

Materials:

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- Pooled Liver Microsomes (Human or Rat), 20 mg/mL protein conc.
- NADPH Regenerating System (Solution A and B).
- Internal Standard (e.g., Propranolol or Warfarin).
- LC-MS/MS system (e.g., Triple Quadrupole).

Step-by-Step Procedure:

- Master Mix: Prepare a suspension of microsomes (0.5 mg/mL final protein concentration) in 100 mM Potassium Phosphate buffer (pH 7.4).
- Spiking: Add **4-Hydroxy-N-phenylbenzamide** (from ACN stock) to the master mix to achieve a final concentration of 1 µM. (Keep organic solvent <0.5%).
- Pre-warming: Pre-incubate the mixture at 37°C for 5 minutes.
- Initiation: Add NADPH regenerating system to initiate the reaction.
- Sampling: At defined time points (0, 5, 15, 30, 60 min), remove 50 µL aliquots.
- Quenching: Immediately transfer aliquot into 150 µL of ice-cold Acetonitrile containing the Internal Standard.
- Processing: Vortex for 1 min, then centrifuge at 4000 rpm for 20 min at 4°C to precipitate proteins.
- Analysis: Inject the supernatant into LC-MS/MS.
  - MRM Transition (Parent): 214.1

    121.0 (Cleavage of amide, loss of aniline). Optimize based on fragmentation pattern.
  - MRM Transition (Metabolite 1): 4-Hydroxybenzoic acid (Negative mode often better).
  - MRM Transition (Metabolite 2): Aniline.[4]
- Calculation: Plot ln(Peak Area Ratio) vs. Time. The slope

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gives the elimination rate constant.

Application 3: Antiviral Viability Assay (Enterovirus 71)[7]

Rationale: Derivatives of N-phenylbenzamide, specifically those with modifications on the benzoyl ring (like the 4-hydroxy or 4-methoxy variants), have shown potent activity against Enterovirus 71 (EV71). This assay measures the compound's ability to protect Vero cells from virus-induced cytopathic effects (CPE).

Protocol Summary:

- Cell Culture: Seed Vero cells in 96-well plates (

  cells/well) and incubate overnight.
- Infection: Infect cells with EV71 at a multiplicity of infection (MOI) of 0.1.
- Treatment: Immediately add serial dilutions of **4-Hydroxy-N-phenylbenzamide**.
- Incubation: Incubate for 48 hours at 37°C, 5% CO_2.
- Readout (MTS Assay): Add MTS reagent. Incubate for 2-4 hours. Measure absorbance at 490 nm.
- Controls:
  - Cell Control (Cells only, no virus, no drug).
  - Virus Control (Cells + Virus, no drug).
  - Drug Toxicity Control (Cells + Drug, no virus).

Critical Troubleshooting & Optimization

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Issue	Probable Cause	Corrective Action
Precipitation in Assay Buffer	Low aqueous solubility of the scaffold.	Ensure final DMSO < 1%. Pre-dilute in buffer immediately before adding to the well. Use a cosolvent like PEG400 if compatible.
High Background in Colorimetric Assay	Oxidation of the phenol group (auto-oxidation).	Include a "Compound Only" blank (No enzyme) to subtract background absorbance.
Rapid Degradation in Microsomes	High esterase activity.	Add specific esterase inhibitors (e.g., BNPP) to distinguish between oxidative metabolism (CYP-mediated) and hydrolysis.
No Inhibition observed	Substrate competition.	The scaffold is a competitive inhibitor. If substrate concentration is >> , inhibition may be masked. Run assay at .

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